

2-Bromoethyl Methyl Sulfone CAS number and molecular structure

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Compound of Interest

Compound Name: **2-Bromoethyl Methyl Sulfone**

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An In-depth Technical Guide to 2-Bromoethyl Methyl Sulfone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromoethyl Methyl Sulfone**, a bifunctional reagent of interest in organic synthesis and medicinal chemistry. This document details its chemical identity, structural information, physicochemical properties, and a representative synthetic protocol.

Chemical Identity and Structure

2-Bromoethyl Methyl Sulfone is an organosulfur compound containing both a sulfone group and a bromoalkane functionality. These features make it a versatile building block for introducing the methylsulfonyl ethyl group into various molecular scaffolds.

- Compound Name: **2-Bromoethyl Methyl Sulfone**
- Synonyms: 1-Bromo-2-(methylsulfonyl)ethane[1]
- CAS Number: 16523-02-7[1][2]
- Molecular Formula: C₃H₇BrO₂S[1][2]

The molecular structure consists of a central ethyl chain. One carbon atom is attached to a bromine atom, while the other is bonded to the sulfur atom of a methyl sulfone group (a sulfur atom double-bonded to two oxygen atoms and single-bonded to a methyl group).

Physicochemical Properties

The key quantitative data for **2-Bromoethyl Methyl Sulfone** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Weight	187.055 g/mol	[1]
Accurate Mass	185.935 Da	[1]
SMILES	CS(=O)(=O)CCBr	[1]
InChI	InChI=1S/C3H7BrO2S/c1-7(5,6)3-2-4/h2-3H2,1H3	[1]

Synthesis and Experimental Protocols

The synthesis of sulfones is most commonly achieved through the oxidation of the corresponding sulfide.^{[3][4]} For **2-Bromoethyl Methyl Sulfone**, the precursor is (2-bromoethyl)(methyl)sulfane (also known as 2-bromoethyl methyl sulfide).

General Experimental Protocol: Oxidation of (2-bromoethyl)(methyl)sulfane

This protocol is a generalized method based on common synthetic routes for sulfones, such as the oxidation of sulfides using hydrogen peroxide.^{[4][5]}

Objective: To synthesize **2-Bromoethyl Methyl Sulfone** by oxidizing (2-bromoethyl)(methyl)sulfane.

Materials:

- (2-bromoethyl)(methyl)sulfane (CAS: 54187-93-8)

- Hydrogen Peroxide (H_2O_2 , 30% solution)
- Glacial Acetic Acid (as catalyst)^[5]
- Suitable reaction solvent (e.g., ethyl acetate)
- Reaction vessel (round-bottom flask) with magnetic stirrer and condenser
- Equipment for work-up and purification (separatory funnel, rotary evaporator, chromatography columns)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve (2-bromoethyl)(methyl)sulfane in a suitable solvent like ethyl acetate. Add a catalytic amount of glacial acetic acid.
- Oxidation: Slowly add an excess of 30% hydrogen peroxide to the stirred solution. The addition should be done carefully to control the reaction temperature, which is exothermic. The reaction is typically maintained at a controlled temperature (e.g., 60-80 °C) for several hours to ensure complete oxidation.^[5]
- Monitoring: The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the disappearance of the starting sulfide and the appearance of the sulfone product.
- Work-up: After the reaction is complete, the mixture is cooled to room temperature. The excess hydrogen peroxide is carefully quenched. The organic layer is separated, washed with a suitable aqueous solution (e.g., sodium bicarbonate solution, brine), and dried over an anhydrous salt (e.g., $MgSO_4$).
- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The resulting crude product can be purified by recrystallization or column chromatography to yield pure **2-Bromoethyl Methyl Sulfone**.

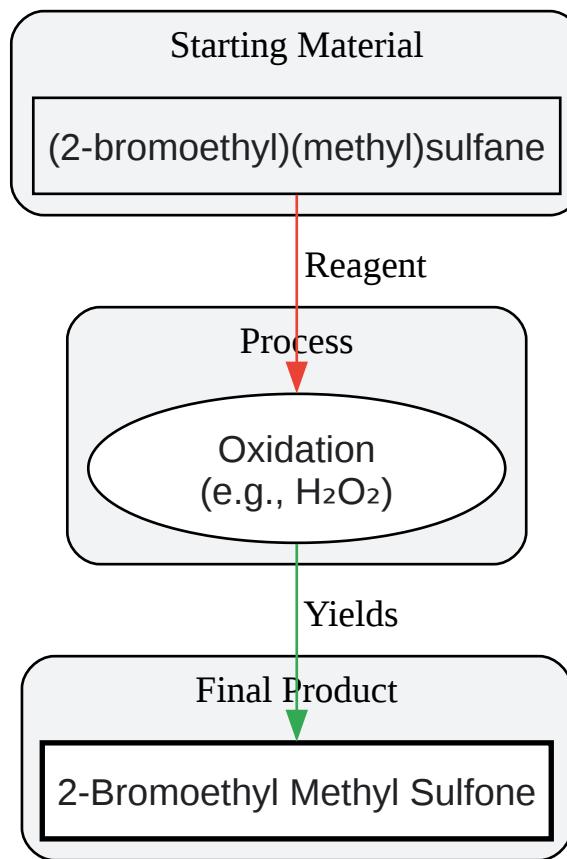
Applications in Research and Development

2-Bromoethyl Methyl Sulfone serves as a key intermediate in organic synthesis. Its bifunctional nature allows for a range of chemical transformations.

- **Building Block:** It is used as a building block for synthesizing more complex molecules.[6] The bromo group acts as a good leaving group in nucleophilic substitution reactions, while the methyl sulfone moiety is a polar, stable group often incorporated into biologically active compounds to enhance properties like solubility and metabolic stability.[3]
- **Medicinal Chemistry:** The methyl sulfone group is a common substituent in pharmaceutical drugs.[3] This reagent provides a direct route to introduce the methylsulfonyl ethyl fragment into potential drug candidates.

Visualized Workflow: Synthesis Pathway

The following diagram illustrates the logical flow of the synthesis of **2-Bromoethyl Methyl Sulfone** from its sulfide precursor.



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